

Avoiding Tridemorph phytotoxicity in sensitive plant species

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Compound of Interest

Compound Name: *Tridemorph*

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Technical Support Center: Tridemorph Phytotoxicity

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the fungicide **tridemorph**. The information provided is intended to help in avoiding and diagnosing phytotoxicity in sensitive plant species during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **tridemorph** and how does it work?

A1: **Tridemorph** is a systemic, morpholine-based fungicide used to control a variety of fungal diseases, particularly powdery mildew, in crops such as cereals, bananas, and tea, as well as in ornamental plants.[1][2][3] Its primary mode of action in fungi is the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes. **Tridemorph** specifically targets two enzymes in the sterol biosynthesis pathway: sterol $\Delta 8 \rightarrow \Delta 7$ -isomerase and sterol $\Delta 14$ -reductase.[4] This disruption of the fungal cell membrane leads to the cessation of fungal growth.[4]

Q2: Why does **tridemorph** cause phytotoxicity in plants?

A2: **Tridemorph**'s phytotoxicity in non-target plants stems from its interference with the plant's own sterol biosynthesis pathway.[5][6][7] Similar to its effect in fungi, **tridemorph** inhibits key enzymes in plant sterol production, namely the cycloeucalenol-obtusifoliol isomerase (COI) and the sterol $\Delta 8 \rightarrow \Delta 7$ -isomerase.[5] This inhibition leads to a depletion of essential structural sterols like sitosterol and stigmasterol and a toxic accumulation of aberrant sterols, such as $9\beta,19$ -cyclopropyl sterols and $\Delta 8$ -sterols.[5][6][7] These abnormal sterols disrupt the proper function and integrity of plant cell membranes, leading to the visible symptoms of phytotoxicity.[5][8]

Q3: What are the common symptoms of **tridemorph** phytotoxicity?

A3: Symptoms of **tridemorph** phytotoxicity can vary depending on the plant species, the concentration of **tridemorph** applied, and environmental conditions. Common symptoms include:

- Leaf Scorch and Necrosis: Browning and death of leaf tissue, often starting at the margins and tips.[9][10][11]
- Chlorosis: Yellowing of leaf tissue due to chlorophyll degradation.[10][11]
- Stunting: Reduced overall growth of the plant, including both shoot and root systems.[5][11]
- Leaf Distortion: Curling, twisting, or cupping of leaves.[10][11]
- Reduced Yield: In crop species, phytotoxicity can lead to a significant reduction in yield.[12]

Q4: Which plant species are known to be sensitive to **tridemorph**?

A4: While **tridemorph** is used on a variety of crops, some species and even specific cultivars can exhibit sensitivity.

- Cereals: Scorch has been reported on some winter wheat varieties.[9] However, cultivar-specific responses are common, with some showing high tolerance.[8]
- Ornamental Plants: While specific data for **tridemorph** is limited, general knowledge suggests that ornamentals such as asters, impatiens, poinsettias, begonias, gerberas, and

snapdragons can be sensitive to fungicides.[5] It is crucial to conduct small-scale tests before large-scale application on ornamental species.[5]

Troubleshooting Guide

Observed Problem	Potential Cause	Recommended Action
Yellowing and scorching on leaves of winter wheat after application.	High application rate, unfavorable climatic conditions, or cultivar sensitivity.[9]	1. Verify that the applied concentration is within the recommended range. 2. Avoid spraying during periods of high heat and humidity, which can increase uptake and phytotoxicity.[10] 3. If the problem persists, consider using a different, known-tolerant cultivar for future experiments.
Stunted growth and reduced root development in experimental seedlings (e.g., maize, wheat).	Tridemorph is inhibiting sterol biosynthesis, leading to impaired cell membrane function and cell elongation.[5][6][7]	1. Lower the tridemorph concentration in your experimental setup. Studies have shown phytotoxicity at concentrations of 250 µM, while 5 µM was non-phytotoxic in wheat and maize seedlings. [5] 2. Ensure uniform application to avoid localized overdosing.
Unexpected phytotoxicity in a tank mix with other pesticides.	Chemical incompatibility or synergistic phytotoxic effects between tridemorph and other active ingredients.	1. Always perform a small-scale compatibility test before applying a new tank mix to a large number of plants.[13] 2. Consult product labels for any known incompatibilities.
Phytotoxicity symptoms appear on ornamental plants not listed on the product label.	Inherent sensitivity of the specific plant species or cultivar to morpholine fungicides.	1. Immediately cease application. 2. Conduct a preliminary phytotoxicity test on a small number of plants before any new application, using both the intended use rate and a higher rate (e.g., 2x)

to assess the margin of safety.
[14]

Data on Tridemorph Phytotoxicity

Table 1: Effects of **Tridemorph** on Wheat and Maize Seedlings

Tridemorph Concentration	Effect on Wheat (Triticum aestivum)	Effect on Maize (Zea mays)	Reference
5 μ M	Non-phytotoxic	Non-phytotoxic	[5]
250 μ M	Depression of shoot, primary leaf, and root growth; increased dry matter content; significant accumulation of 9 β ,19-cyclopropyl sterols.	Depression of shoot, primary leaf, and root growth; increased dry matter content; significant accumulation of 9 β ,19-cyclopropyl sterols.	[5]
1-20 mg/L	Accumulation of 9 β ,19-cyclopropyl sterols and Δ 8-sterols in roots and leaves.	Accumulation of 9 β ,19-cyclopropyl sterols and Δ 8-sterols in roots and leaves.	[6][7][15][16]

Table 2: Yield Response of Spring Barley to **Tridemorph** Application for Powdery Mildew Control

Treatment	Mean Yield Increase over Unsprayed Control	Notes	Reference
Single Tridemorph Spray	540 kg/ha (12.1%)	The most susceptible cultivars showed the highest yield increases.	[12]
Two or More Tridemorph Sprays	703 kg/ha (15.6%)	Indicates that at effective fungicidal rates, phytotoxicity is not limiting yield in tolerant cultivars.	[12]

Experimental Protocols

Protocol 1: Greenhouse Assessment of **Tridemorph** Phytotoxicity in Herbaceous Plants

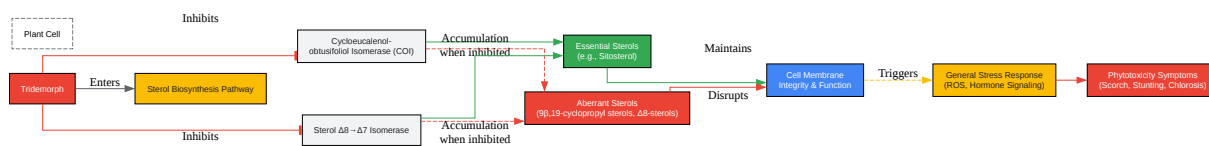
- Plant Material: Use healthy, well-established, and uniform plants of the test species (e.g., wheat cv. 'Aquila', maize cv. 'Brutus', or a selected ornamental species).[\[5\]](#)
- Experimental Design: Employ a completely randomized design with at least four replicates per treatment. Include an untreated control group (water spray only).[\[5\]](#)
- Treatments:
 - Prepare a stock solution of **tridemorph**.
 - Create a dilution series to achieve final concentrations for application. Based on literature, a range of 0, 5, 25, 50, 100, and 250 μM can be effective for seedling studies.[\[5\]](#) For foliar sprays on larger plants, use the manufacturer's recommended rate (1x) and a 2x rate to assess safety margins.[\[14\]](#)
 - Apply treatments as either a soil drench or a foliar spray until runoff, ensuring consistent application across all plants within a treatment group.[\[5\]](#)

- **Growing Conditions:** Maintain plants in a controlled greenhouse environment with optimal temperature, light, and humidity for the species. Record environmental conditions throughout the experiment.
- **Data Collection:**
 - **Visual Assessment:** At 3, 7, and 14 days after treatment, visually score phytotoxicity on a scale of 0-10 (0 = no injury, 10 = plant death). Note specific symptoms like chlorosis, necrosis, and stunting.[\[17\]](#)
 - **Morphological Measurements:** At the end of the experiment (e.g., 14 or 21 days), measure plant height, shoot fresh weight, and shoot dry weight.[\[5\]](#)
 - **Biochemical Analysis (Optional):** For a mechanistic understanding, conduct sterol analysis on leaf and root tissue to quantify the accumulation of $9\beta,19$ -cyclopropyl sterols and $\Delta 8$ -sterols, and the depletion of $\Delta 5$ -sterols.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Data Analysis:** Use ANOVA to determine significant differences between treatments for all quantitative data.

Signaling Pathways and Detoxification

Mechanism of Phytotoxicity

Tridemorph induces phytotoxicity by disrupting the plant's sterol biosynthesis pathway. This leads to altered cell membrane composition and integrity, which can trigger a general stress response within the plant, potentially involving reactive oxygen species (ROS) and plant hormone signaling cascades.

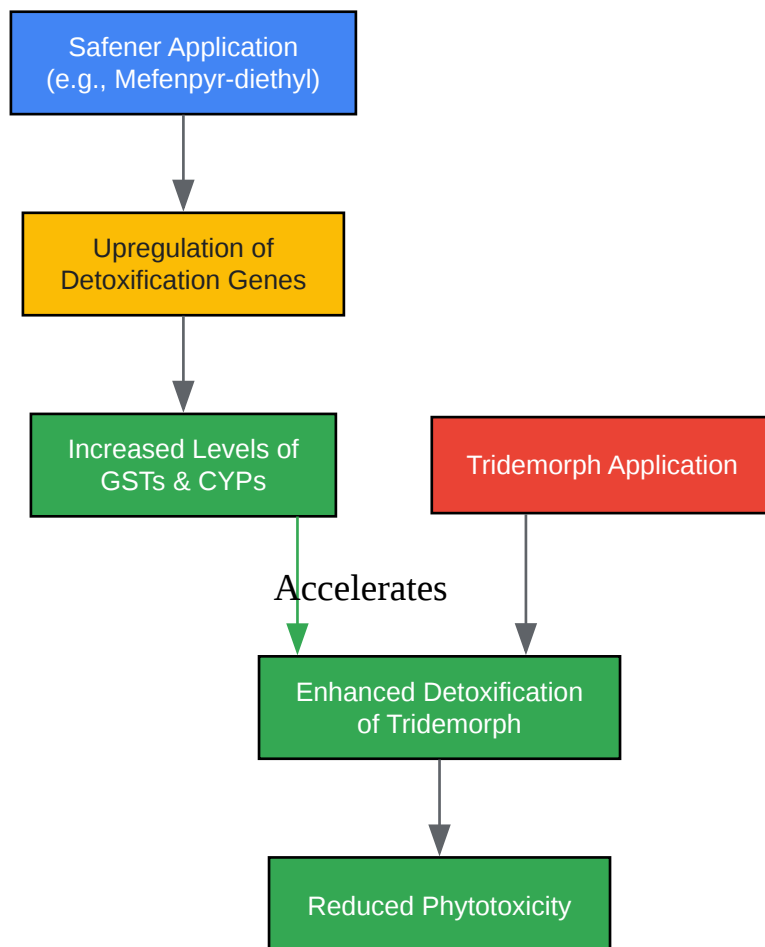


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Caption: **Tridemorph** phytotoxicity pathway in sensitive plants.

Plant Detoxification Pathway

Plants have a natural defense system to detoxify foreign compounds (xenobiotics) like fungicides. This process typically occurs in three phases. The potential for phytotoxicity is a balance between the toxic action of **tridemorph** and the plant's ability to detoxify it.



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